

Proper Disposal Procedures for Z944 (Ulixacaltamide)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Z944

Cat. No.: B611919

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **Z944**, also known as Ulixacaltamide (CAS Number: 1199236-64-0). Adherence to these procedures is critical for maintaining laboratory safety, ensuring regulatory compliance, and protecting the environment. **Z944** is an inhibitor of T-type calcium channels and is intended for research use only.^[1]

Immediate Safety and Handling Precautions

While the Safety Data Sheet (SDS) for **Z944** indicates no special handling measures are required and that the product is generally not irritating to the skin, it is imperative to follow standard laboratory safety protocols.^[2]

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves, when handling **Z944**.
- **Ventilation:** Handle the compound in a well-ventilated area to minimize the potential for inhalation.
- **Spill Management:** In the event of a spill, avoid generating dust. Mechanically pick up the spilled solid and place it in a designated, sealed container for disposal.

Quantitative Data from Safety Data Sheet

The available Safety Data Sheet (SDS) provides limited quantitative data regarding the specific hazards of **Z944**. The information is summarized below.

Property	Data Summary
Acute Toxicity	No data available
Skin Corrosion/Irritation	Generally does not irritate the skin.[2]
Eye Damage/Irritation	No data available
Respiratory/Skin Sensitization	No data available

Step-by-Step Disposal Protocol

The disposal of **Z944** must be conducted in accordance with all applicable federal, state, and local environmental regulations.[2] The following protocol provides a general guideline for the proper disposal of **Z944** and its contaminated materials.

- Waste Identification and Segregation:
 - Treat all unused or expired **Z944**, whether in solid form or in solution, as chemical waste.
 - Segregate **Z944** waste from other laboratory waste streams to prevent unintentional chemical reactions.
- Container Management:
 - Use only approved, properly labeled hazardous waste containers. The container should be made of a compatible material (e.g., high-density polyethylene) and have a secure, tight-fitting lid.
 - Label the container clearly with "Hazardous Waste," the full chemical name "**Z944** (Ulixacaltamide)," and the CAS number "1199236-64-0." Include any relevant hazard warnings.
- Collection of **Z944** Waste:

- Solid Waste: Carefully transfer any unused or expired solid **Z944** into the designated hazardous waste container.
- Liquid Waste: For solutions containing **Z944**, collect the liquid waste in a separate, labeled hazardous liquid waste container. If **Z944** is dissolved in a solvent, the solvent's hazards must also be considered in the disposal plan.
- Contaminated Labware:
 - Sharps: Needles, syringes, and broken glass contaminated with **Z944** must be placed in a designated sharps container for hazardous materials.
 - Non-Sharps: Pipette tips, tubes, and other disposable labware that have come into contact with **Z944** should be collected in the solid hazardous waste container.
 - Reusable Glassware: Decontaminate reusable glassware by rinsing with an appropriate solvent (e.g., ethanol or methanol). Collect the rinsate as hazardous liquid waste. After decontamination, the glassware can be washed according to standard laboratory procedures.
- Storage of **Z944** Waste:
 - Store hazardous waste containers in a designated, secure area away from general lab traffic.
 - Ensure the storage area is well-ventilated and has secondary containment to prevent spills.
 - Keep containers tightly closed when not in use.
- Final Disposal:
 - Arrange for the pickup and disposal of **Z944** waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
 - For smaller quantities, the SDS suggests that disposal with household waste may be an option, but this should be verified with and is superseded by your institution's policies and

local regulations.^[2] In a professional laboratory setting, this is generally not the preferred method.

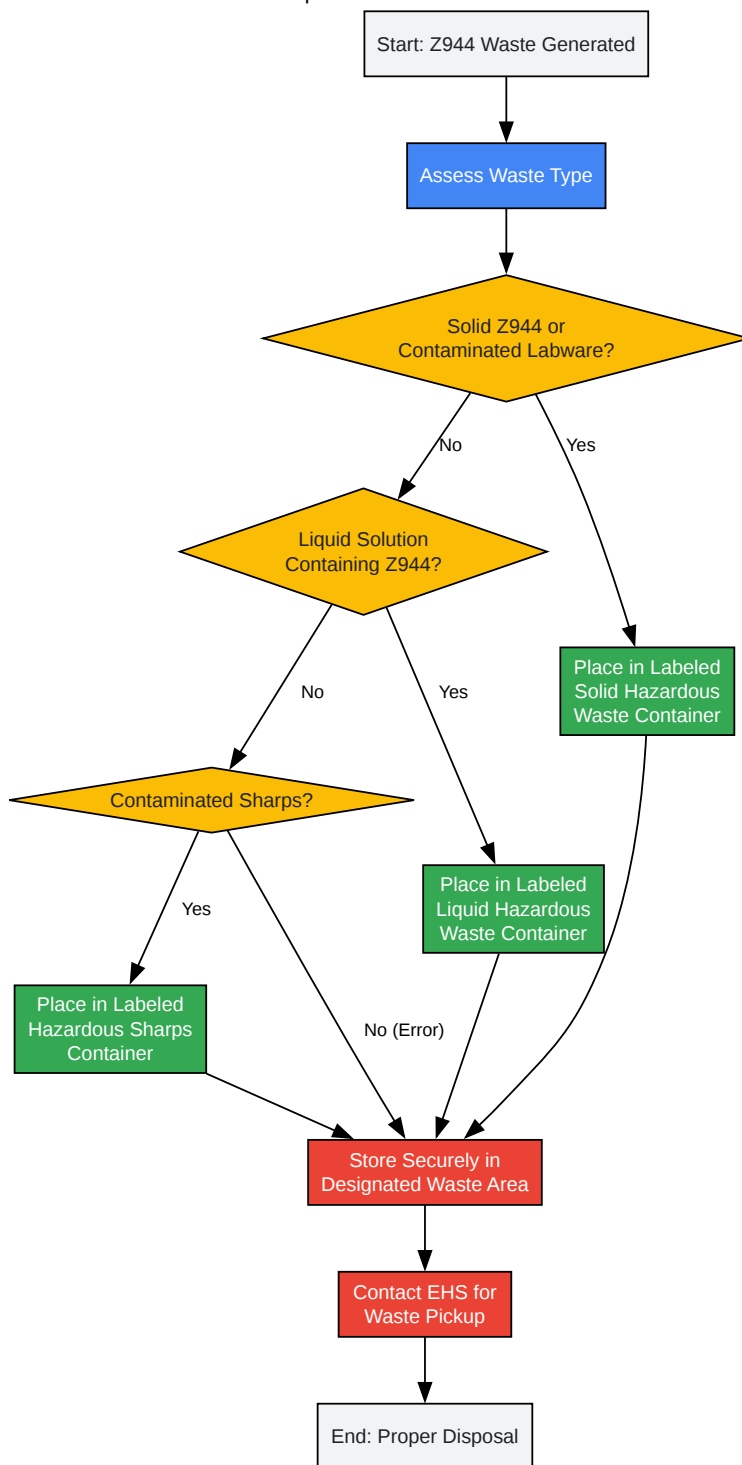
Experimental Protocols

Currently, there are no publicly available, peer-reviewed experimental protocols for the specific chemical deactivation or neutralization of **Z944** for disposal purposes. The recommended procedure is incineration by a licensed hazardous waste management company.

Disposal Decision Workflow

The following diagram illustrates the logical workflow for making decisions regarding the proper disposal of **Z944**.

Z944 Disposal Decision Workflow

[Click to download full resolution via product page](#)

Caption: A flowchart outlining the decision-making process for the segregation and disposal of different forms of **Z944** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for Z944 (Ulixacaltamide)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b611919#z944-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com